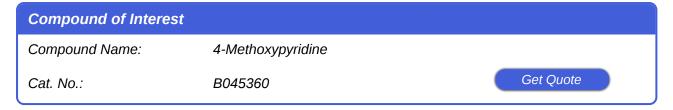


4-Methoxypyridine: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Methoxypyridine** (CAS No. 620-08-6). The following sections detail the known hazards, personal protective equipment (PPE) recommendations, emergency procedures, and handling and storage protocols to ensure the safety of laboratory and drug development personnel. This document also outlines the standardized experimental methodologies used to determine the toxicological profile of chemical substances like **4-Methoxypyridine**.

Hazard Identification and Classification

4-Methoxypyridine is classified as a hazardous chemical and requires careful handling due to its potential health effects.[1] It is a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][2][3]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]



H332: Harmful if inhaled.[1]

H335: May cause respiratory irritation.[3]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Methoxypyridine** is provided in the table below. This information is crucial for understanding its behavior and for implementing appropriate safety measures.

Property	Value	Source(s)
CAS Number	620-08-6	[1]
Molecular Formula	C ₆ H ₇ NO	[3]
Molecular Weight	109.13 g/mol	[4]
Appearance	Clear Liquid	[1]
Boiling Point	191 °C / 375.8 °F	[1]
Melting Point	4 °C / 39.2 °F	[1]
Flash Point	74 °C / 165.2 °F	[1]
Specific Gravity	1.075 g/cm ³	[1]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **4-Methoxypyridine**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]



- Avoid contact with skin, eyes, and clothing.[2][6]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[5]
- Do not eat, drink, or smoke when using this product.[1][7]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Keep away from heat, sparks, open flames, and hot surfaces.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1][7]
- Store locked up.[1]
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Methoxypyridine**:



PPE Category	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Ensure all skin is covered.	[1][5]
Respiratory Protection	If working outside a fume hood or if vapors are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[1]

Emergency Procedures

In the event of exposure or a spill, follow these first aid and emergency protocols immediately.

First Aid Measures



Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.	[1][7]
Skin Contact	Remove contaminated clothing and wash the skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[1][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1][7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[1][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or foam.
 [1] Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: No information available.[1]
- Specific Hazards: Combustible material.[1] Containers may explode when heated.[1]
 Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), and
 carbon dioxide (CO2).[1][6]



• Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][6]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[1] Take precautionary measures against static discharges.[1] Ensure adequate ventilation.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[1] Keep in suitable, closed containers for disposal.[1]

Experimental Protocols for Toxicological Assessment

The hazard classifications for **4-Methoxypyridine** are determined by standardized toxicological studies. The methodologies for these key experiments are based on internationally recognized guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that data on chemical safety is reliable and comparable across different laboratories and jurisdictions.[5]

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is designed to assess the acute toxic effects of a substance following a single oral administration.[4]

Principle: Groups of animals, typically female rats, are dosed in a stepwise procedure using a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).[4] The initial dose is selected based on a preliminary sighting study to be a level that is expected to produce some signs of toxicity without causing mortality.[4] The study aims to identify a dose that causes evident toxicity or death, or to demonstrate a lack of effect at the highest dose level.[4]

Methodology:



- Animals: Healthy, young adult female rats are used. They are fasted prior to dosing.[4]
- Administration: The test substance is administered as a single dose by gavage.[4]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[3]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[4]

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[8]

Principle: A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit.[8] The untreated skin of the animal serves as a control. The degree of skin irritation is assessed at specific intervals.[8]

Methodology:

- Animal: The albino rabbit is the recommended species.[8]
- Application: 0.5 mL of the liquid test substance is applied to a small area of clipped skin (approximately 6 cm²) and covered with a gauze patch for a 4-hour exposure period.[8]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[9] Observations may continue for up to 14 days to assess the reversibility of any effects.[8]
- Scoring: The severity of erythema and edema is graded according to a standardized scoring system.[9]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This study is designed to determine the potential of a substance to cause irritation or serious damage to the eye.



Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, typically an albino rabbit. The untreated eye serves as a control. The eyes are examined for any signs of irritation or damage.

Methodology:

- Animal: The albino rabbit is the recommended species.
- Application: A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. Observations may be extended to 21 days to assess the reversibility of lesions.
- Scoring: Lesions are scored according to a standardized system to quantify the degree of irritation.

Visualizations

The following diagrams illustrate key safety and response workflows for handling **4-Methoxypyridine**.



Hazard Assessment Emergency Response Review SDS Assess Risks Control Measures

Figure 1: Hazard Management Workflow for 4-Methoxypyridine

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Caption: Hazard Management Workflow for 4-Methoxypyridine



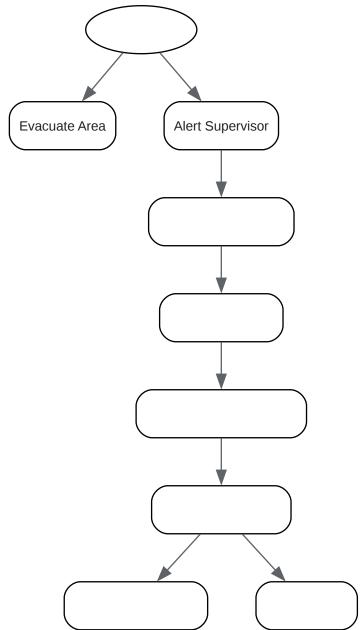


Figure 2: 4-Methoxypyridine Spill Response Workflow

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Caption: 4-Methoxypyridine Spill Response Workflow

Disposal Considerations



Dispose of **4-Methoxypyridine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[1] Do not allow the material to enter drains or waterways.[5] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]

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